

Bis(2-ethylhexyl) ether CAS number and IUPAC nomenclature

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) ether*

Cat. No.: *B109502*

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An In-depth Technical Guide to Bis(2-ethylhexyl) Ether

Authored for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Bis(2-ethylhexyl) ether**, a significant organic compound with applications in various chemical syntheses. This document details its chemical identity, including its CAS number and precise IUPAC nomenclature. Key physicochemical properties are systematically presented, supported by spectral data analysis. Furthermore, this guide outlines detailed experimental protocols for its synthesis via the Williamson ether synthesis and its analysis by gas chromatography-mass spectrometry (GC-MS). The information is intended to serve as a critical resource for professionals engaged in research and development who require a thorough understanding of this compound.

Chemical Identity and Nomenclature

Bis(2-ethylhexyl) ether, a symmetrical ether, is characterized by the presence of two 2-ethylhexyl groups attached to a central oxygen atom.

- Common Names: Di(2-ethylhexyl) ether, 2-Ethylhexyl ether
- CAS Number: 10143-60-9[1][2][3]

- Molecular Formula: C₁₆H₃₄O
- IUPAC Name: 3,3'-[oxybis(methylene)]bis(heptane)

Nomenclature Derivation: According to IUPAC rules for ethers, when no other functional group has higher priority, the ether is named as an alkoxyalkane. For symmetrical ethers, one alkyl group and the oxygen are treated as the alkoxy substituent. The 2-ethylhexyl group's longest chain is a heptane, substituted at position 3 with the rest of the molecule. Therefore, the systematic name is 3,3'-[oxybis(methylene)]bis(heptane). Another valid, albeit less common, IUPAC name is 1,1'-oxybis(2-ethylhexane).

Physicochemical Properties

The physical and chemical properties of **Bis(2-ethylhexyl) ether** are summarized in the table below. This data is essential for its handling, application in synthesis, and purification.

Property	Value	Reference(s)
Molecular Weight	242.44 g/mol	[1]
Appearance	Clear, colorless to slightly colored liquid	[1]
Boiling Point	126 °C at 8 mmHg	[1][4]
Specific Gravity	0.82	[1][5]
Density	0.808 g/cm ³	[4]
Refractive Index (n _D ²⁰)	1.4320 - 1.4380	[4]
Melting Point	-7.6 °C (estimate)	[4]
Solubility	Insoluble in water; soluble in organic solvents like chloroform and methanol.[1][4]	

Spectral Data

The structural elucidation of **Bis(2-ethylhexyl) ether** is confirmed through various spectroscopic techniques.

Mass Spectrometry (MS)

The electron ionization mass spectrum of **Bis(2-ethylhexyl) ether** is characterized by specific fragmentation patterns. The molecular ion peak (M^+) may be weak or absent. Key fragments arise from α -cleavage of an alkyl radical and inductive cleavage.

m/z	Proposed Fragment
112	$C_8H_{16}^+$
71	$C_5H_{11}^+$
57	$C_4H_9^+$

Infrared (IR) Spectroscopy

The IR spectrum of **Bis(2-ethylhexyl) ether** displays characteristic absorption bands for aliphatic ethers.

Wavenumber (cm^{-1})	Assignment
~2960-2850	C-H stretching (alkane)
~1465	C-H bending (alkane)
~1115	C-O-C stretching (ether)

Nuclear Magnetic Resonance (NMR) Spectroscopy

While a detailed, published spectrum for this specific ether is not readily available, the expected 1H and ^{13}C NMR chemical shifts can be predicted based on its structure and data from analogous compounds. The molecule's symmetry will simplify the spectra.

- 1H NMR: Signals are expected in the aliphatic region (δ 0.8-3.5 ppm). The protons on the carbon adjacent to the oxygen (CH_2-O) would be the most downfield.

- ^{13}C NMR: The carbon atom bonded to the oxygen (C-O) would exhibit the most downfield chemical shift among the aliphatic carbons.

Experimental Protocols

Synthesis: Williamson Ether Synthesis

Bis(2-ethylhexyl) ether can be synthesized through the Williamson ether synthesis, which involves the reaction of a sodium 2-ethylhexoxide with a 2-ethylhexyl halide.

Materials:

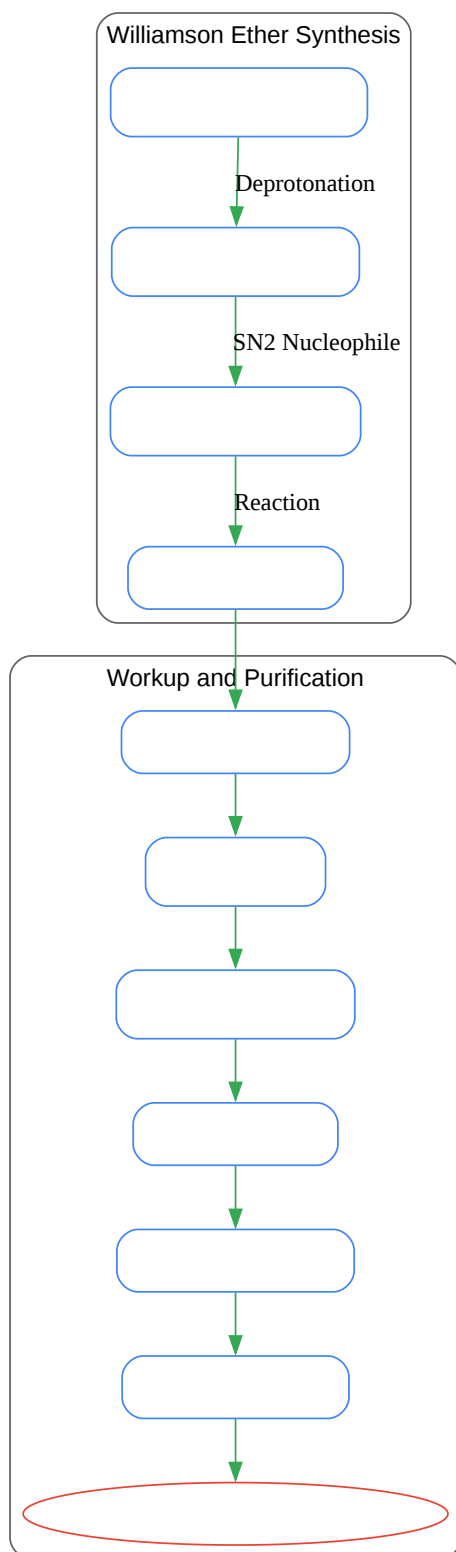
- 2-ethylhexanol
- Sodium hydride (NaH) or another strong base
- 2-ethylhexyl bromide
- Anhydrous N,N-dimethylformamide (DMF) or other polar aprotic solvent
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add 2-ethylhexanol and anhydrous DMF under a nitrogen atmosphere.
- Cool the solution in an ice bath and slowly add sodium hydride in portions.
- Allow the mixture to warm to room temperature and stir until the evolution of hydrogen gas ceases, indicating the formation of sodium 2-ethylhexoxide.

- Add 2-ethylhexyl bromide dropwise to the solution.
- Heat the reaction mixture to 50-100 °C and maintain for 1-8 hours, monitoring the reaction progress by thin-layer chromatography (TLC) or GC-MS.[\[6\]](#)[\[7\]](#)
- After the reaction is complete, cool the mixture to room temperature and quench with water.
- Transfer the mixture to a separatory funnel and extract with diethyl ether.
- Wash the organic layer sequentially with water, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain **Bis(2-ethylhexyl) ether**.

Synthesis and Purification of Bis(2-ethylhexyl) Ether



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Caption: Workflow for the synthesis and purification of **Bis(2-ethylhexyl) ether**.

Analysis: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the identification and quantification of **Bis(2-ethylhexyl) ether**.

Instrumentation:

- Gas chromatograph with a mass selective detector
- Capillary column: 5% phenyl-methylpolysiloxane (e.g., DB-5ms), 30 m x 0.25 mm ID, 0.25 μm film thickness

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a volatile organic solvent such as hexane or dichloromethane.
- Injection: Inject 1 μL of the prepared sample into the GC injector.
- GC Conditions:
 - Injector Temperature: 250 $^{\circ}\text{C}$
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min
 - Oven Temperature Program: Initial temperature of 80 $^{\circ}\text{C}$, hold for 2 minutes, then ramp at 10 $^{\circ}\text{C}/\text{min}$ to 280 $^{\circ}\text{C}$, and hold for 5 minutes.
- MS Conditions:
 - Ion Source Temperature: 230 $^{\circ}\text{C}$
 - Electron Ionization: 70 eV
 - Scan Range: m/z 40-400

Data Analysis: Identify **Bis(2-ethylhexyl) ether** by its retention time and the fragmentation pattern in the mass spectrum, comparing it to a reference standard.

Applications and Significance

Bis(2-ethylhexyl) ether serves as a plasticizer in polymer formulations, enhancing the flexibility and durability of plastics.[8] It is also utilized as a solvent and carrier in various chemical processes due to its low volatility and good solvency properties.[8] Additionally, it finds application in the formulation of lubricants and hydraulic fluids.[8] In the context of drug development, it can be used as a reference standard for analytical method development and validation.

Safety and Handling

Bis(2-ethylhexyl) ether is classified as acutely toxic if swallowed.[9] Appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS).

Conclusion

This technical guide has provided a detailed examination of **Bis(2-ethylhexyl) ether**, covering its nomenclature, physicochemical properties, spectral characteristics, and detailed protocols for its synthesis and analysis. The compiled data and methodologies offer a valuable resource for researchers and professionals in the chemical and pharmaceutical sciences, facilitating its effective and safe use in laboratory and industrial settings.

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